

Application Notes and Protocols for Antide Acetate Administration in Rodent Models

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Compound of Interest

Compound Name: Antide Acetate

Cat. No.: B3025818

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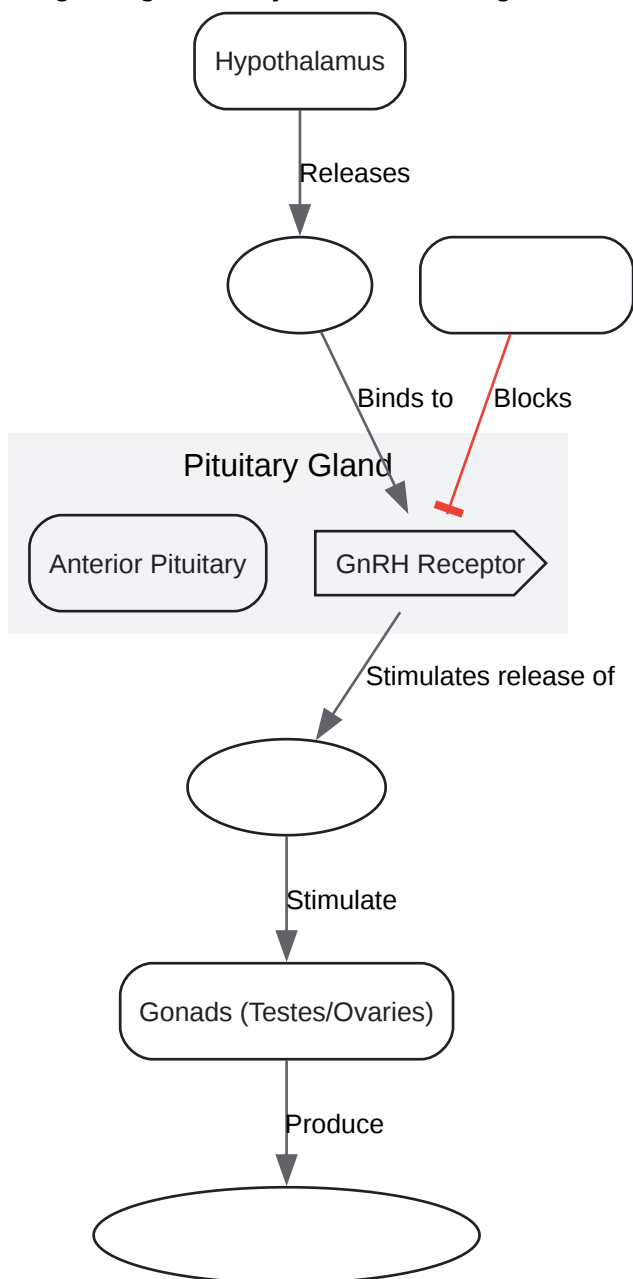
Introduction

Antide Acetate is a potent synthetic decapeptide that acts as a gonadotropin-releasing hormone (GnRH) antagonist. By competitively binding to GnRH receptors in the anterior pituitary gland, **Antide Acetate** inhibits the secretion of both luteinizing hormone (LH) and follicle-stimulating hormone (FSH). This suppression of gonadotropins leads to a subsequent reduction in the production of gonadal steroids, such as testosterone and estrogen. This mechanism of action makes **Antide Acetate** a valuable tool in research areas requiring the suppression of the hypothalamic-pituitary-gonadal (HPG) axis, including studies related to reproductive disorders, hormone-dependent cancers, and contraception. This document provides detailed protocols for the administration of **Antide Acetate** in rodent models, focusing on subcutaneous, intravenous, and intraperitoneal routes.

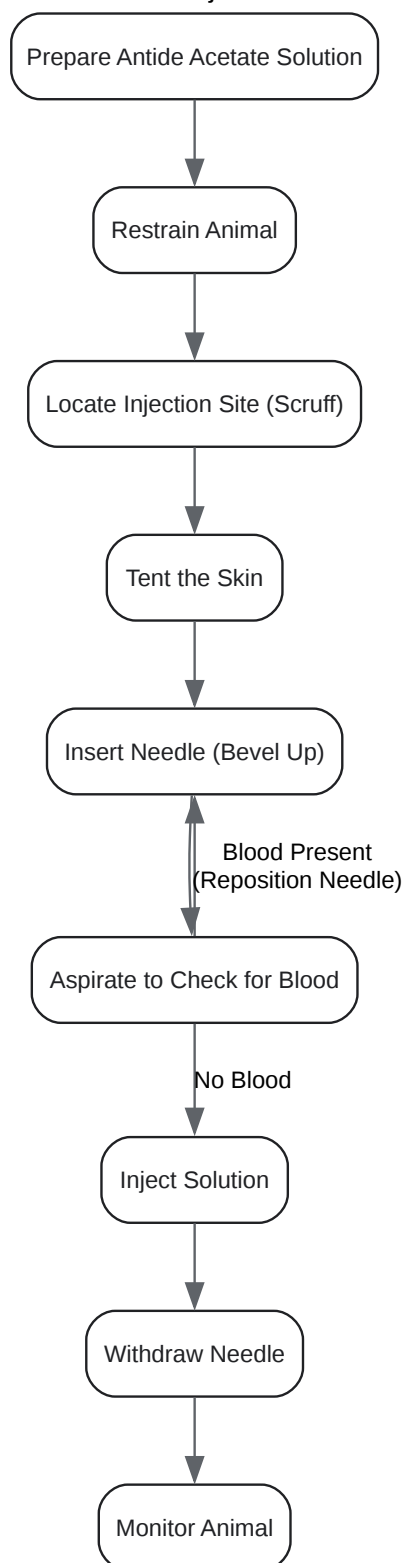
Mechanism of Action: GnRH Antagonism

Antide Acetate functions as a competitive antagonist at the GnRH receptor. In the normal physiological state, GnRH, which is released from the hypothalamus, binds to its receptors on pituitary gonadotroph cells, stimulating the synthesis and release of LH and FSH. **Antide Acetate**, by occupying these receptors without activating them, blocks the action of endogenous GnRH. This leads to a rapid and dose-dependent decrease in circulating LH and FSH levels, thereby suppressing gonadal function.

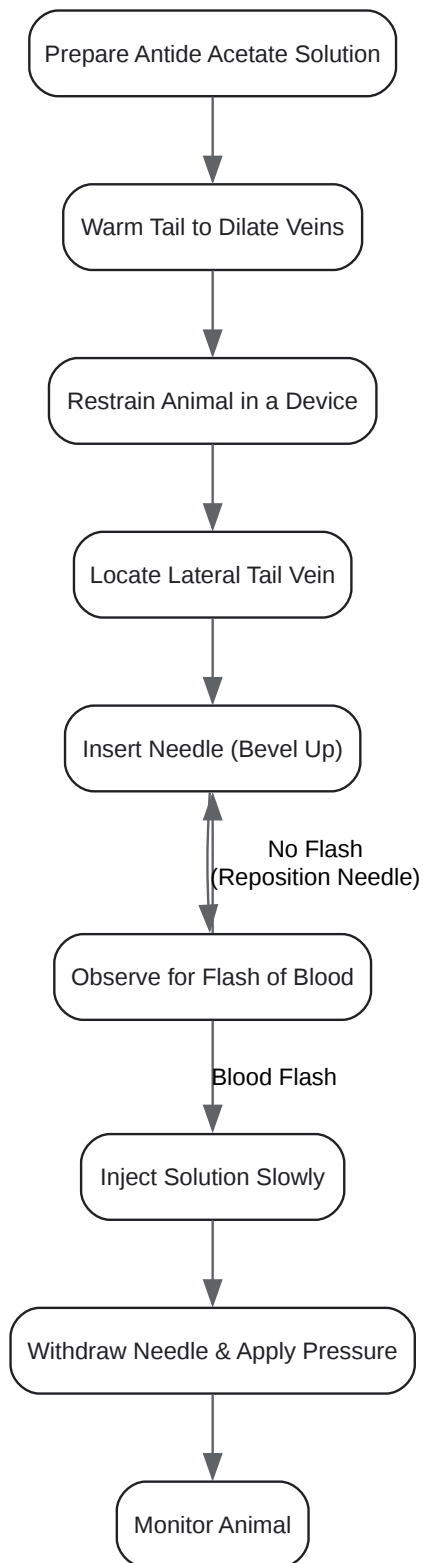
Signaling Pathway of GnRH Antagonists



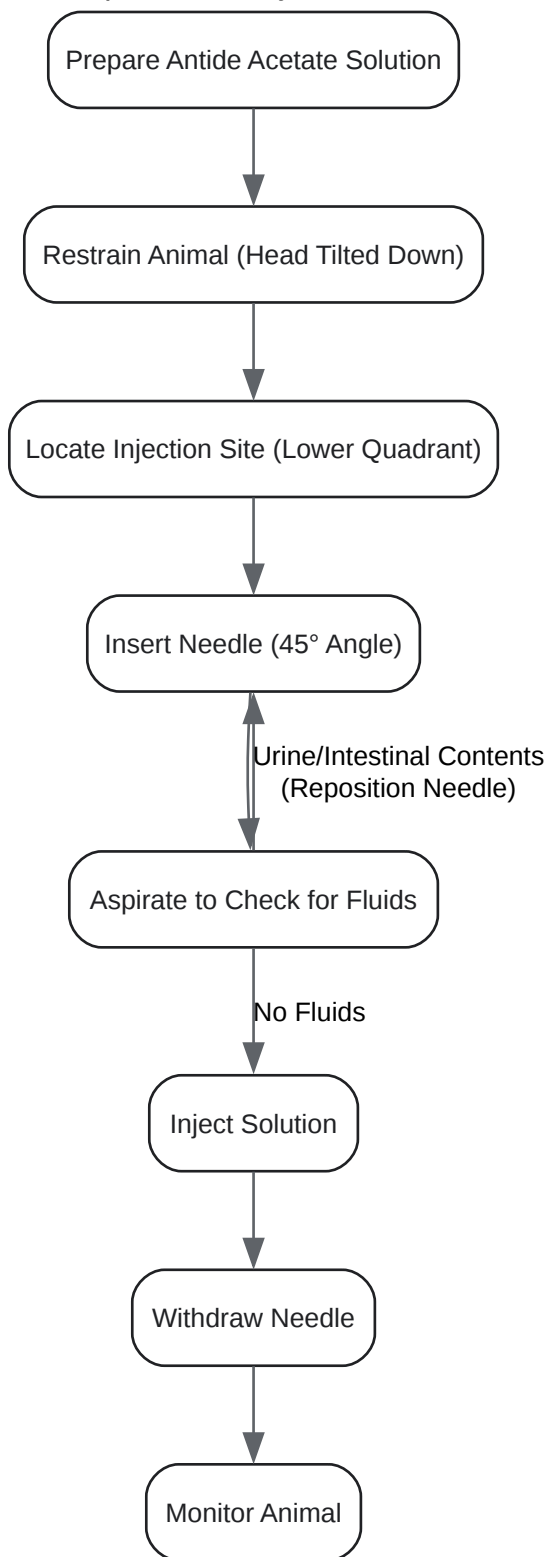
Subcutaneous Injection Workflow



Intravenous Injection Workflow



Intraperitoneal Injection Workflow

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